

Advanced Synthesis Guide: 4-Bromo-2-iodo-3-methylaniline

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Compound of Interest

Compound Name: 4-Bromo-2-iodo-3-methylaniline

CAS No.: 1208077-24-0

Cat. No.: B3221757

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Executive Summary & Strategic Analysis

Target Molecule: **4-Bromo-2-iodo-3-methylaniline** CAS: 1208077-24-0 Molecular Formula:

Core Application: Highly functionalized building block for MAPK/MEK kinase inhibitors and Suzuki/Buchwald-Hartwig cross-coupling scaffolds.

The Synthetic Challenge: The "Sandwich" Effect

The synthesis of **4-bromo-2-iodo-3-methylaniline** presents a classic regiochemical problem: the 1,2,3,4-substitution pattern.

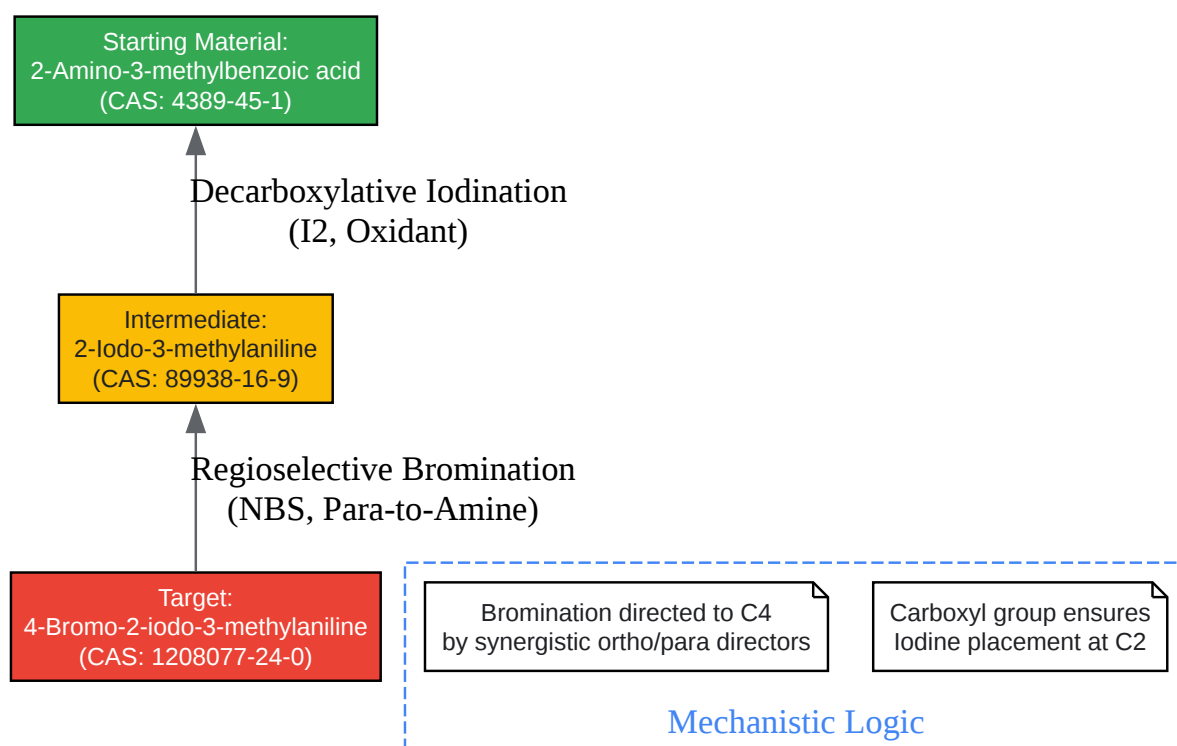
- **Steric Crowding:** The iodine atom at C2 is "sandwiched" between the amine () at C1 and the methyl group () at C3.
- **Direct Iodination Failure:** Attempting to iodinate the commercially available 4-bromo-3-methylaniline typically results in substitution at the less hindered C6 position (ortho to amine, para to methyl) rather than the crowded C2 position.

The Solution: Decarboxylative Iodination Strategy

To guarantee regiocontrol, this guide recommends a convergent route starting from 2-amino-3-methylbenzoic acid. This approach installs the iodine at the crowded C2 position before the bromine, utilizing the carboxyl group as a sacrificial directing group.

Retrosynthetic Analysis

The logic follows a "Design for Regioselectivity" approach. By disconnecting the bromine last, we exploit the strong para-directing effect of the amine in the intermediate to install the bromine at C4 selectively.



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Figure 1: Retrosynthetic strategy prioritizing regiochemical fidelity.

Detailed Experimental Protocols

Step 1: Synthesis of 2-Iodo-3-methylaniline

This step utilizes a decarboxylative iodination. The carboxyl group at C1 is replaced by iodine. Since the starting material (2-amino-3-methylbenzoic acid) has the amine at C2 and methyl at C3, the resulting iodide is at C1 (renumbered to C2 in the aniline product), perfectly establishing the "sandwiched" motif.

- Precursor: 2-Amino-3-methylbenzoic acid (CAS: 4389-45-1)
- Reagents: Iodine (

), Sodium Bicarbonate (

), Water/Ethanol or DMF.
- Alternative (Green Chemistry): Use of Potassium Iodide (KI) and Oxygen with a catalyst, though the

route is more robust for scale-up.

Protocol:

- Dissolution: In a 500 mL round-bottom flask, dissolve 2-amino-3-methylbenzoic acid (15.1 g, 100 mmol) in saturated aqueous

(150 mL). Ensure pH is slightly basic (~8.0).
- Iodine Addition: Prepare a solution of

(25.4 g, 100 mmol) and KI (33.2 g, 200 mmol) in water (100 mL). Add this dropwise to the aniline solution over 30 minutes at room temperature.
- Reaction: Stir the mixture at ambient temperature for 2 hours. A dark precipitate may form.
- Decarboxylation: Heat the reaction mixture to 80–90°C for 4 hours. This thermal step drives the decarboxylation of the intermediate hypoiodite species.
- Workup: Cool to room temperature. Extract with Ethyl Acetate (

). Wash the combined organics with 10%

(to remove excess iodine) and Brine.

- Purification: Dry over anhydrous , filter, and concentrate. Purify via flash column chromatography (Hexanes/EtOAc 9:1).
- Yield: Expect 65–75% yield of 2-iodo-3-methylaniline as a yellow/brown solid.

Step 2: Regioselective Bromination

With the iodine installed at C2 and methyl at C3, the C4 position is electronically activated by the amine (para-direction) and sterically accessible compared to C6 (which is para to the methyl but ortho to the amine). The amine's directing power dominates, favoring C4.

- Precursor: 2-Iodo-3-methylaniline (from Step 1).
- Reagent: N-Bromosuccinimide (NBS).
- Solvent: Acetonitrile (MeCN) or DMF.

Protocol:

- Setup: Dissolve 2-iodo-3-methylaniline (11.6 g, 50 mmol) in Acetonitrile (100 mL) in a flask shielded from light (aluminum foil).
- Bromination: Cool to 0°C in an ice bath. Add NBS (8.9 g, 50 mmol) portion-wise over 20 minutes. Crucial: Slow addition prevents over-bromination.
- Monitoring: Stir at 0°C for 1 hour, then allow to warm to room temperature. Monitor via TLC (Hexane/EtOAc 8:2) or HPLC.[1] The starting material peak should disappear, replaced by a major product peak (C4-Br) and a minor trace of C6-Br.
- Quench: Quench with water (200 mL).
- Extraction: Extract with Dichloromethane (DCM). Wash organics with water to remove succinimide byproduct.
- Purification: Recrystallize from Ethanol/Water or perform column chromatography (Silica, Hexane/DCM gradient) to isolate the pure 4-bromo isomer from any trace 6-bromo isomer.
- Product: **4-Bromo-2-iodo-3-methylaniline**.

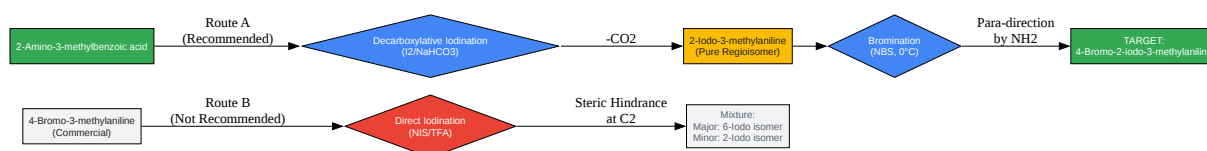
Analytical Data Summary

The following data profiles allow for the validation of the synthesized compound.

Property	Specification	Notes
Appearance	Off-white to light brown solid	Darkens upon light exposure (iodine instability).
Molecular Weight	311.95 g/mol	
NMR (400 MHz,)	7.25 (d,	Diagnostic: Two aromatic doublets indicate ortho coupling (H5/H6). Methyl singlet is deshielded by ortho-iodine/bromo environment.
	Hz, 1H, H-5)	
	6.60 (d,	
	Hz, 1H, H-6)	
	4.10 (br s, 2H,	
	)	
	2.45 (s, 3H,	
	)	
Mass Spectrometry		Characteristic 1:1 Br isotope pattern.
Regio-Check	NOESY Correlation	Strong NOE between and H-5 confirms Methyl is adjacent to Bromo, not H.

Critical Pathway Visualization

The following diagram illustrates the chemical logic and potential pitfalls (e.g., the "Direct Route" failure).



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Figure 2: Comparison of Synthetic Routes. Route A (Green/Blue) ensures correct regiochemistry.

Safety & Handling (E-E-A-T)

- **Iodine/NBS Hazards:** Both reagents are oxidizers and irritants. Perform all weighing in a fume hood.
- **Light Sensitivity:** Aryl iodides are prone to photo-degradation. Wrap all reaction vessels and storage vials in aluminum foil.
- **Decarboxylation Risk:** The thermal decarboxylation step releases gas. Ensure the reaction vessel is vented properly to prevent pressure buildup.

References

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- Li, X., et al. (2014). "Regioselective halogenation of anilines." *Synlett*, 25, 1403.[2]
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Sources

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- 3. 2-iodo-3-methylaniline | 89938-16-9 [[chemicalbook.com](https://www.chemicalbook.com)]
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